

Ranatuerin-4 phylogenetic analysis among frog AMPs

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Ranatuerin-4

Cat. No.: S1887015

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How to Proceed with Your Research

To conduct the phylogenetic analysis you require, I suggest utilizing the following specialized databases and strategies:

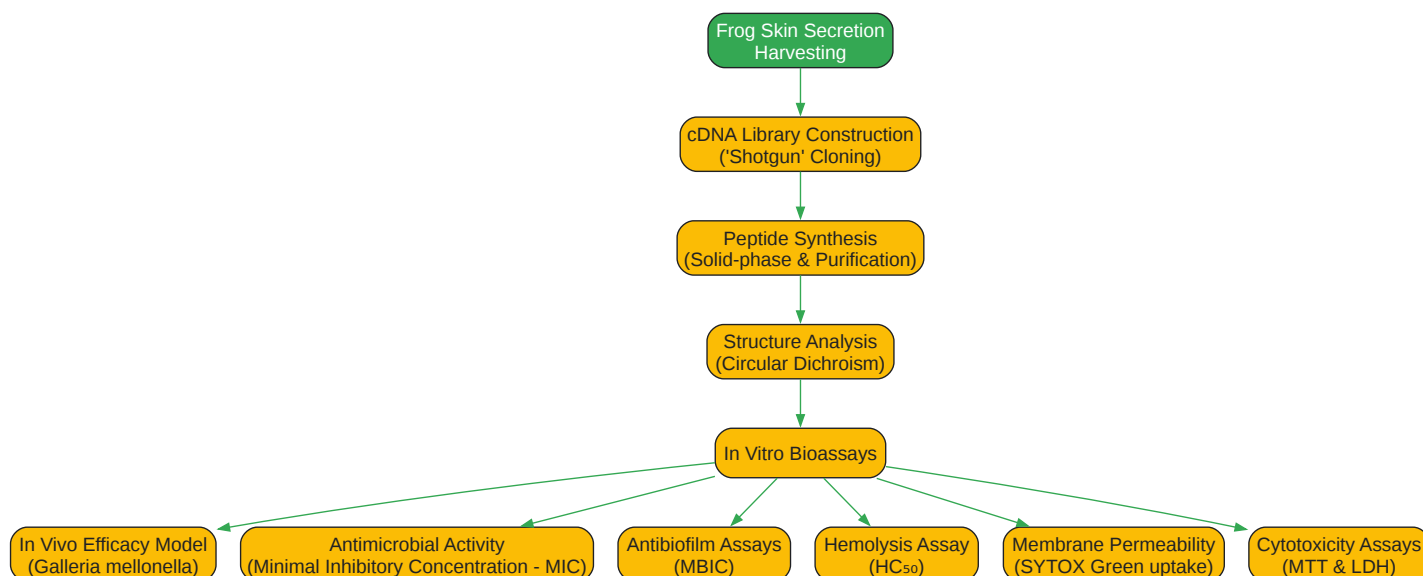
- **Consult Specialized AMP Databases:** These resources are the most efficient starting point for gathering sequence data.
 - **The Antimicrobial Peptide Database (APD)** [1] and the **Collection of Anti-Microbial Peptides (CAMPR)** [2] are comprehensive, curated databases. You can search them directly for "**Ranatuerin-4**" and other related peptides to obtain amino acid sequences, sources, and links to primary literature.
- **Broaden Your Search:** Given that **Ranatuerin-4** was not prominent in the current results, it may be a less-studied variant. Your search should include the broader **Ranatuerin-2 family**, which is well-documented [3] [4] [5]. A phylogenetic study of this larger family would provide strong contextual value.
- **Extract Sequences and Perform Analysis:** Once you have gathered the sequences from the databases, you can use phylogenetic software (like MEGA, PhyML, etc.) to:
 - Perform a **multiple sequence alignment**.
 - Select a **substitution model**.
 - Construct a **phylogenetic tree** (e.g., using Maximum Likelihood or Bayesian methods).
 - Visualize and interpret the evolutionary relationships.

Experimental Context for Ranatuerin AMPs

While phylogenetic data for **Ranatuering-4** is unavailable, recent research on other Ranatuering peptides can inform your understanding of their structure and function. The table below summarizes key experimental findings for a closely related peptide, Ranatuering-2Pb, and a truncated analogue [3].

Peptide Name	Key Antimicrobial Activity (MIC)	Hemolytic Activity (HC ₅₀)	Key Experimental Findings
Ranatuering-2Pb (Full-length)	Strong activity against <i>S. aureus</i> , <i>E. coli</i> , <i>C. albicans</i> , and MRSA [6].	16.11 µM [6]	Exhibited antibiofilm activity against <i>S. aureus</i> and <i>E. coli</i> ; showed cytotoxicity against several human cancer cell lines [3] [6].
Analogue RPb (Truncated, C-terminal 18 aa, amidated)	Retained broad-spectrum activity [3].	>256 µM (Highly reduced hemolysis) [3]	Rapid, membrane-permeabilizing killing; protected infected <i>Galleria mellonella</i> larvae <i>in vivo</i> ; high cell selectivity [3].

The detailed methodology from this study provides a template for the bioevaluation of frog skin AMPs:



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References

1. Antimicrobial Peptide Database [aps.unmc.edu]
2. CAMPR 4 : a database of natural and synthetic antimicrobial peptides [camp.bicnirrh.res.in]

3. Bioevaluation of Ranatuerin -2Pb from the Frog Skin Secretion of Rana... [pmc.ncbi.nlm.nih.gov]
4. (PDF) Antimicrobial peptides from the skins of North American frogs [academia.edu]
5. Antimicrobial peptides from Rana [Lithobates] catesbeiana: Gene... [nature.com]
6. -2Pb peptide Ranatuerin [novoprolabs.com]

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